

An In-depth Technical Guide to 1-Ethylcyclopentanol:

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Compound of Interest

Compound Name: 1-Ethylcyclopentanol
Cat. No.: B074463

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **1-Ethylcyclopentanol**, a key development activities in the pharmaceutical and chemical industries.

Chemical Identity and Structure

1-Ethylcyclopentanol is a tertiary alcohol with a cyclopentane ring. The hydroxyl group and an ethyl group are attached to the same carbon atom of

Identifier	Value
IUPAC Name	1-ethylcyclopentan-1-ol[1]
CAS Number	1462-96-0[1]
Molecular Formula	C ₇ H ₁₄ O[1]
SMILES	CCC1(CCCC1)O[1]
InChI	InChI=1S/C7H14O/c1-2-7(
InChIKey	LPCWIFPJLFCXRS-UHFF

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Physicochemical Properties

1-Ethylcyclopentanol is a colorless to light yellow liquid.^{[2][3]} A summary of its key physicochemical properties is provided in the table below.

Property	Value
Molecular Weight	114.19 g/mol ^{[1][2]}
Density	0.909 g/mL at 25 °C ^{[2][3]}
Boiling Point	153-154 °C ^{[2][3]}
Melting Point	-10 °C ^[2]
Flash Point	49 °C (120.9 °F) ^{[2][4]}
Refractive Index	n ₂₀ /D 1.454 ^[4]
Solubility	Moderately soluble in water

Synthesis

A common and efficient method for the synthesis of **1-Ethylcyclopentanol** is the Grignard reaction between cyclopentanone and an ethyl magnesium

Experimental Protocol: Grignard Synthesis of 1-Ethylcyclopentanol

This protocol is based on a literature procedure.^[6]

Materials:

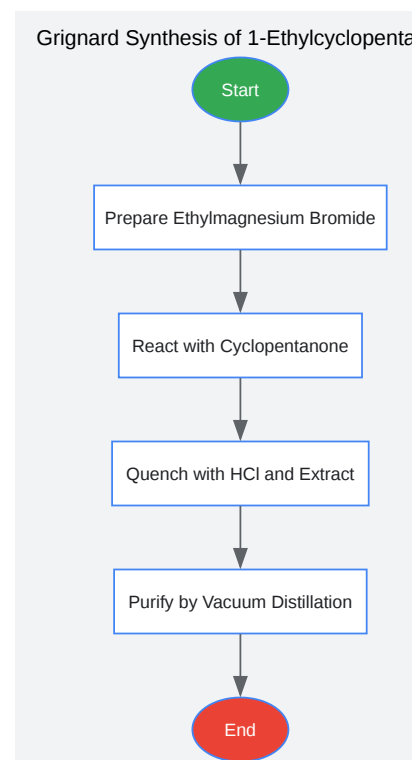
- Magnesium turnings
- Bromoethane
- Cyclopentanone
- Tetrahydrofuran (THF), anhydrous
- Concentrated Hydrochloric Acid (HCl)
- n-Hexane
- Ice

Equipment:

- Three-neck round-bottom flask equipped with a dropping funnel, condenser, and mechanical stirrer
- Heating mantle
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Grignard Reagent Preparation: In a three-neck flask under a nitrogen atmosphere, add magnesium turnings to anhydrous THF. Slowly add a solution of ethyl bromide to the flask, stirring the mixture at reflux. After the addition is complete, continue to stir the mixture at reflux for 1 hour.
- Reaction with Cyclopentanone: Cool the Grignard reagent solution to 0-5 °C using an ice bath. Slowly add a solution of cyclopentanone in anhydrous THF to the flask, stirring the reaction mixture for an additional hour at this temperature.
- Quenching and Work-up: Pour the reaction mixture into a beaker containing a stirred mixture of ice and water. Slowly add concentrated hydrochloric acid to the mixture, stirring the mixture until the pH is approximately 1.
- Extraction and Purification: Transfer the mixture to a separatory funnel and extract the aqueous layer three times with n-hexane. Combine the organic layers and dry the mixture over anhydrous sodium sulfate. Remove the solvent using a rotary evaporator to obtain the crude product.
- Distillation: Purify the crude **1-Ethylcyclopentanol** by vacuum distillation.



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Synthesis Experimental Workflow

Spectroscopic Data

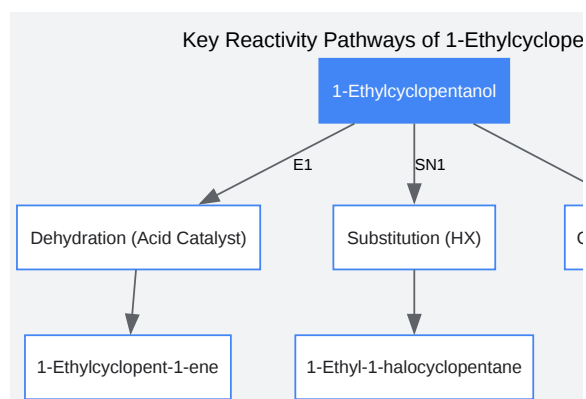
Spectroscopic data is crucial for the structural elucidation and confirmation of **1-Ethylcyclopentanol**.

- ¹H NMR: Data available in public databases such as PubChem.^[1]
- ¹³C NMR: Data available in public databases such as PubChem.^[1]
- IR Spectroscopy: The infrared spectrum will show a characteristic broad absorption band for the O-H stretch of the alcohol group. Data is available in PubChem.^[1]
- Mass Spectrometry: The mass spectrum of **1-Ethylcyclopentanol** is available on the NIST WebBook and in PubChem.^{[1][8]}

Reactivity

As a tertiary alcohol, **1-Ethylcyclopentanol** exhibits characteristic reactivity.

- Oxidation: Tertiary alcohols are generally resistant to oxidation under mild conditions because the carbon atom bearing the hydroxyl group does not have any carbon-carbon bonds.
- Dehydration: Acid-catalyzed dehydration of **1-Ethylcyclopentanol** will lead to the formation of alkenes, primarily 1-ethylcyclopent-1-ene, following a carbocation intermediate.^{[10][11]}
- Substitution Reactions: Tertiary alcohols can undergo S_N1 substitution reactions with hydrogen halides.^[10] The hydroxyl group is first protonated and then attacked by the halide nucleophile.



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